

Safety data sheet (SDS) for deuterated Sulfallate

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Compound of Interest

Compound Name: Sulfallate-d10

CAS No.: 1794760-34-1

Cat. No.: B587500

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Executive Summary & Application Context

This guide serves as a specialized technical manual for the safe handling, storage, and application of Deuterated Sulfallate (typically **Sulfallate-d10**). Unlike a standard Safety Data Sheet (SDS) which often provides generic bulk-handling advice, this document is tailored for analytical laboratories using this compound as an Internal Standard (IS) for LC-MS or GC-MS quantitation.

The Core Directive: While deuterated standards are used in milligram quantities, Sulfallate is a Group 2B Carcinogen (IARC). The isotopic labeling does not mitigate its toxicity. Treat this compound with the rigor of a high-potency active pharmaceutical ingredient (HPAPI).

Chemical Identity & Isotopic Properties

To ensure analytical validity, one must distinguish between the parent compound and the isotopologue.

Property	Parent Compound	Deuterated Analog (Typical)
Chemical Name	Sulfallate (CDEC)	Sulfallate-d10
IUPAC Name	2-chloroallyl N,N-diethyldithiocarbamate	2-chloroallyl N,N-di(ethyl-1,1,2,2,2-d5)dithiocarbamate
CAS Number	95-06-7	Varies by synthesis (Refer to specific CoA)
Molecular Formula	C ₈ H ₁₄ CINS ₂	C ₈ H ₄ D ₁₀ CINS ₂
Molecular Weight	223.79 g/mol	~233.85 g/mol
Physical State	Amber liquid/oil	Amber oil or low-melting solid
Application	Herbicide (Obsolete)	Mass Spectrometry Internal Standard

Scientific Insight: The substitution of Hydrogen with Deuterium (²H) increases the molecular weight by +10 Da (for d10). This mass shift prevents signal interference with the native analyte during MS analysis (cross-talk), while retaining near-identical chromatographic retention time and extraction recovery.

Hazard Profiling: The Mechanism of Toxicity

Understanding why Sulfallate is dangerous ensures adherence to safety protocols. It is not merely an irritant; it is a bio-activated alkylating agent.

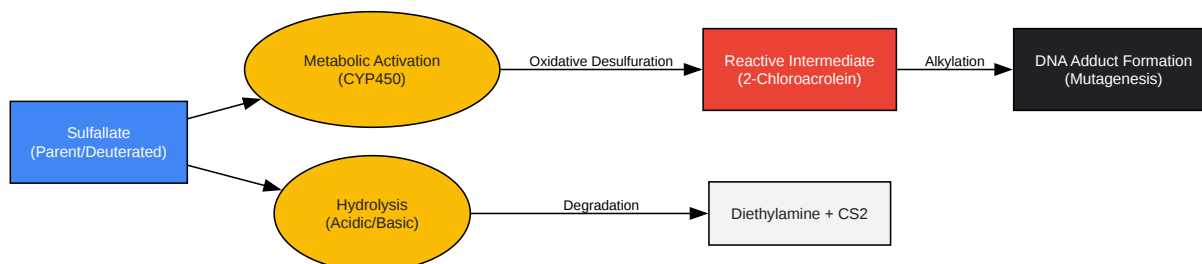
Core Hazards:

- Carcinogenicity (Cat 1B/2): Reasonably anticipated to be a human carcinogen (NTP).[1]
- Acute Toxicity (Oral): Harmful if swallowed.[2][3]
- Skin Sensitization: Potential for allergic contact dermatitis.

Mechanistic Causality: Sulfallate undergoes metabolic activation (via Cytochrome P450) or hydrolytic degradation to form 2-chloroacrolein, a highly reactive electrophile. This intermediate

can form DNA adducts, leading to mutagenesis.

Visualizing the Toxicity Pathway



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Figure 1: Metabolic activation pathway of Sulfallate leading to genotoxic intermediates.

Operational Safety Protocol (The "How")

This section details the workflow for handling milligram quantities of **Sulfallate-d10**.

A. Engineering Controls

- Primary Barrier: All weighing and dissolution must occur inside a certified Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Airflow: Ensure face velocity is 80–100 fpm.

B. Personal Protective Equipment (PPE)

- Hand Protection: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Laminate film (e.g., Silver Shield®) or thick Nitrile (8 mil).

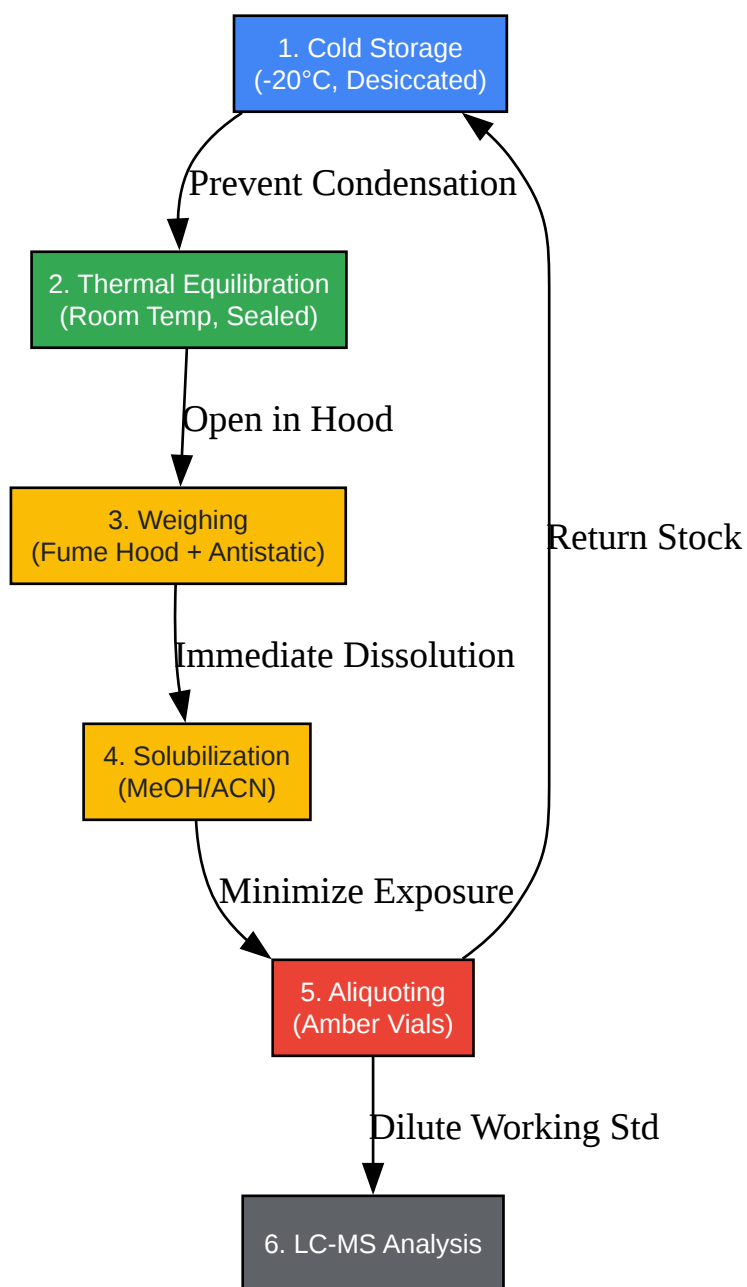
- Reasoning: Dithiocarbamates and their solvents (often Methanol/DCM) can permeate standard latex or thin nitrile rapidly.
- Respiratory: If working outside a hood (strictly prohibited for neat material), a full-face respirator with P100/Organic Vapor cartridges is required.

C. Weighing & Solubilization Workflow

Static electricity can cause milligram amounts of deuterated standards to "jump" from spatulas, creating contamination risks.

- Equilibrate: Allow the vial to reach room temperature before opening (prevents condensation).
- Antistatic: Use an ionizing bar or antistatic gun on the vial and spatula.
- Solvent Selection: Dissolve in Methanol or Acetonitrile.
 - Note: Avoid protic solvents for long-term storage to minimize Hydrogen-Deuterium Exchange (HDX), although alkyl-deuterium is generally stable.
- Concentration: Prepare a primary stock (e.g., 1 mg/mL). Aliquot immediately into amber glass vials.

Visualizing the Safe Handling Workflow



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Figure 2: Step-by-step workflow to maintain containment and chemical stability.

Analytical Verification (Self-Validating System)

Before using the standard in a study, verify its identity and isotopic purity.

- Isotopic Enrichment Check (MS):

- Inject the standard (neat) into the MS.
- Expectation: Dominant peak at $[M+H]^+$ (Parent + 10 Da).
- Validation: The contribution of the unlabeled (d0) parent Sulfallate must be <0.5% to prevent false positives in study samples.
- NMR Verification:
 - Proton NMR (^1H -NMR) should show the disappearance of the ethyl signals (if ethyl-d10 labeled) compared to the reference standard of non-deuterated Sulfallate.

Emergency Response & Waste Disposal

Accidental Release (Spill)

- Small Spill (<10 mL):
 - Evacuate the immediate area.
 - Don PPE (Double gloves, goggles, lab coat).
 - Cover with absorbent pads soaked in 10% Sodium Hypochlorite (Bleach). The bleach aids in oxidizing and degrading the dithiocarbamate structure.
 - Collect into a sealed hazardous waste bag.

Disposal

- Regulatory Status: Sulfallate is a U-Listed Waste (U277) under RCRA (USA) or equivalent in other jurisdictions.
- Protocol: Do not mix with general organic waste. Segregate into "Carcinogenic/Cytotoxic" waste streams for high-temperature incineration.

References

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